

Personal protective equipment for handling Dibutyl dodecanedioate

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Compound of Interest

Compound Name: *Dibutyl dodecanedioate*

Cat. No.: *B106364*

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Essential Safety & Handling: Dibutyl Dodecanedioate

Disclaimer: A comprehensive Safety Data Sheet (SDS) for **Dibutyl Dodecanedioate** (CAS No. 15677-90-4) was not readily available in public search results. The following guidance is based on general laboratory safety protocols and information for structurally similar chemicals. It is imperative to consult a specific SDS for this chemical if available and to conduct a thorough risk assessment before use.

Immediate Safety Information

This guide provides essential safety, handling, and disposal information for laboratory professionals working with **Dibutyl dodecanedioate**. Given its use as a skin conditioning agent and fragrance ingredient in cosmetics, it is generally considered to have a low hazard profile for this application; however, in a research setting with larger quantities and different potential exposures, caution is warranted.

Physical and Chemical Properties

The following table summarizes key quantitative data for **Dibutyl dodecanedioate**.

Property	Value
Molecular Formula	C ₂₀ H ₃₈ O ₄ [1] [2]
Molecular Weight	342.51 g/mol [1] [2]
Boiling Point	375.2 °C at 760 mmHg [1]
Flash Point	168.2 °C [1]
Density	0.936 g/cm ³ [1]

Personal Protective Equipment (PPE)

A risk assessment should always be performed to determine the appropriate PPE. The following are general recommendations for handling **Dibutyl dodecanedioate** in a laboratory setting.

Protection Type	Recommended Equipment	Justification
Eye/Face Protection	Safety glasses with side shields or goggles. [3]	Protects against splashes.
Skin Protection	Chemically resistant gloves (e.g., Nitrile) and a lab coat.	Prevents direct skin contact.
Respiratory Protection	Generally not required if handled with adequate ventilation. Use a respirator if vapors/aerosols are generated. [4]	Minimizes inhalation exposure.

Handling and Storage Workflow

Proper handling and storage are crucial to maintaining a safe laboratory environment. Always handle **Dibutyl dodecanedioate** in a well-ventilated area.

Diagram 1. General workflow for handling **Dibutyl dodecanedioate**.

Emergency Procedures

First Aid Measures

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention if irritation persists.[5][6]
Skin Contact	Wash off with soap and plenty of water. Remove contaminated clothing. Get medical attention if irritation develops.[6]
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.[6][7]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

Spill Response Protocol

This protocol outlines the steps for cleaning a minor spill of **Dibutyl dodecanedioate** (less than 1 liter) in a laboratory setting.

Objective: To safely contain, absorb, and dispose of a minor **Dibutyl dodecanedioate** spill.

Materials:

- Personal Protective Equipment (PPE): gloves, safety goggles, lab coat
- Absorbent material (e.g., vermiculite, sand, or commercial absorbent pads)
- Two plastic bags
- Dustpan and brush (or other scooping tool)
- Hazardous waste labels

Procedure:

- **Alert Personnel:** Immediately alert others in the vicinity of the spill.
- **Ensure Ventilation:** If not already working in a fume hood, ensure the area is well-ventilated by opening sashes or doors if it is safe to do so.
- **Contain the Spill:** Cover the spill with an absorbent material, starting from the outside and working inwards to prevent it from spreading.^[8]
- **Absorb the Chemical:** Allow the absorbent material to fully soak up the liquid.
- **Collect the Waste:** Carefully scoop the absorbent material into a plastic bag.
- **Decontaminate the Area:** Wipe down the spill area with a cloth dampened with soapy water.
- **Dispose of Contaminated Materials:** Place the used cloth and any other contaminated items, including gloves, into a second plastic bag.
- **Package and Label Waste:** Seal both bags and label them as hazardous waste according to your institution's guidelines.
- **Final Steps:** Wash hands thoroughly with soap and water. Report the incident to the appropriate laboratory safety personnel.

Disposal Plan

All waste materials, including the chemical itself and any contaminated items, must be disposed of in accordance with local, state, and federal regulations.^{[4][9]}

- **Unused Chemical:** Dispose of as hazardous chemical waste. Do not pour down the drain.
- **Contaminated Materials:** Items such as gloves, absorbent materials, and paper towels contaminated with **Dibutyl dodecanedioate** should be collected in a designated, sealed container and disposed of as hazardous waste.^{[3][9]}

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